

Panacene CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Panacene

Cat. No.: B1217472

[Get Quote](#)

Panacene: A Technical Guide for Researchers

For Immediate Release

This document provides a comprehensive technical overview of **Panacene**, a marine natural product of interest to researchers in chemistry, pharmacology, and marine biology. This guide collates essential chemical identifiers, details on its synthesis, and discusses its known biological activity, tailored for professionals in drug development and scientific research.

Core Chemical Identifiers

Panacene is a bromoallene-containing natural product. Its key identifiers are summarized in the table below for easy reference.

Identifier	Value	Citation
CAS Number	66389-39-7	[1]
Molecular Formula	C ₁₅ H ₁₅ BrO ₂	[1]
Molecular Weight	307.18 g/mol	
IUPAC Name	(2S,3aR,8bR)-2-(3-bromoprop-1,2-dienyl)-8-ethyl-2,3,3a,8b-tetrahydrofuro[3,2-b][1]benzofuran	[1]
InChI	InChI=1S/C15H15BrO2/c1-2-10-5-3-7-12-14(10)15-13(18-12)9-11(17-15)6-4-8-16/h3,5-8,11,13,15H,2,9H2,1H3/t4?,11-,13-,15+/m1/s1	[1]
InChIKey	SKPPEIDJGJGRGK-ISQAQBFQSA-N	[1]
Canonical SMILES	CCC1=C2C(C3C(O2)CC(O3)C=C=CBr)C=C1	[1]
PubChem CID	181799	[1]
DSSTox Substance ID	DTXSID80216607	[1]

Experimental Protocols: Total Synthesis of (±)-Panacene

The total synthesis of (±)-**Panacene** has been reported by Canesi and colleagues. The following is a summary of the key experimental steps. For full experimental details, including characterization data, please refer to the original publication: Sabot, C.; Bérard, D.; Canesi, S. Org. Lett. 2008, 10 (20), 4629–4632.

Synthesis of the Fused Ring System

A key strategic element of the synthesis is the construction of the 6,5,5-fused ring system. This was achieved through an umpolung addition of furan to a phenolic system. The use of iodobenzene diacetate facilitates the generation of a cationic intermediate, which then allows for the attack of furan. A subsequent rearrangement involving the attack of a ketone leads to the desired fused system. A trimethylsilyl (TMS) blocking group was employed to control the regioselectivity of the fusion.

Introduction of the Allenic Sidechain

With the core ring structure established, the synthesis proceeds to the installation of the bromoallene sidechain.

- Wittig Olefination: The hemiacetal precursor undergoes a Wittig olefination to yield an enyne.
- Oxymercuration: Treatment with mercuric acetate results in the formation of a mercuric allene.
- Protidemercuriation: An in situ protidemercuriation using ethanedithiol stereoselectively furnishes the target bromoallene moiety of **Panacene**.

Biological Activity and Signaling Pathways

Known Biological Activity: Shark Antifeedant

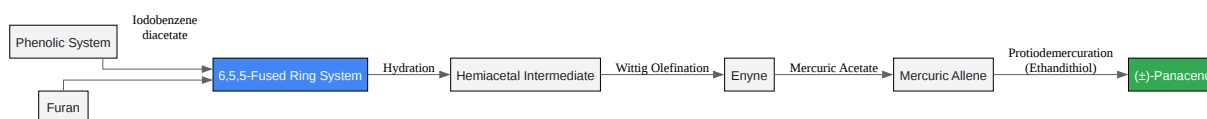
Panacene is recognized for its unique biological activity as a shark antifeedant.^[2] It is produced by the sea hare *Aplysia brasiliana* and is believed to deter predation by sharks.

Signaling Pathways: An Area for Future Research

Currently, there is a lack of specific information in the scientific literature regarding the precise signaling pathways and molecular targets through which **Panacene** exerts its antifeedant effects. The mechanism of action for many shark repellents is not well understood, though some are known to interact with sensory systems. Further research is required to elucidate the specific biochemical cascades and receptors that are modulated by **Panacene** in sharks.

Visualizing the Synthetic Strategy

To aid in the conceptualization of the synthetic approach to **Panacene**, the following workflow diagram is provided.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for the total synthesis of (±)-**Panacene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Total Synthesis of Panacene by Canesi [organic-chemistry.org]
- To cite this document: BenchChem. [Panacene CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217472#panacene-cas-number-and-chemical-identifiers\]](https://www.benchchem.com/product/b1217472#panacene-cas-number-and-chemical-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com